

## Unveiling the Molecular Targets of CK1-IN-2 Hydrochloride: A Technical Guide

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Compound of Interest		
Compound Name:	CK1-IN-2 hydrochloride	
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This in-depth technical guide provides a comprehensive overview of the target protein identification for **CK1-IN-2 hydrochloride**, a potent kinase inhibitor. This document details the known protein targets, presents quantitative binding data, outlines detailed experimental protocols for target identification, and visualizes the relevant biological pathways and experimental workflows.

## Introduction to CK1-IN-2 Hydrochloride

**CK1-IN-2 hydrochloride** is a small molecule inhibitor known to target members of the Casein Kinase 1 (CK1) family. The CK1 family comprises a group of serine/threonine kinases that are crucial regulators of numerous cellular processes.[1][2] Dysregulation of CK1 activity has been implicated in a variety of diseases, including cancer and neurodegenerative disorders, making its isoforms attractive targets for therapeutic intervention.[1][3][4][5][6][7] CK1-IN-2 has been identified as an inhibitor of several CK1 isoforms and also exhibits activity against other kinases.

## **Identified Protein Targets of CK1-IN-2 Hydrochloride**

The primary protein targets of **CK1-IN-2 hydrochloride** are isoforms of Casein Kinase 1. Specifically, it has been shown to inhibit  $CK1\alpha$  (Casein Kinase 1 alpha),  $CK1\delta$  (Casein Kinase 1 delta), and  $CK1\epsilon$  (Casein Kinase 1 epsilon). Additionally, it has demonstrated inhibitory



activity against p38α Mitogen-Activated Protein Kinase (MAPK), indicating a broader kinase selectivity profile.

## **Quantitative Data: Inhibitory Potency**

The potency of **CK1-IN-2 hydrochloride** against its known targets is typically quantified by the half-maximal inhibitory concentration (IC50). This value represents the concentration of the inhibitor required to reduce the activity of a specific enzyme by 50%. The available IC50 data for **CK1-IN-2 hydrochloride** are summarized in the table below. While specific binding affinity values (Kd) for **CK1-IN-2 hydrochloride** are not readily available in the public domain, IC50 values provide a reliable measure of its inhibitory strength.

Target Protein	IC50 (nM)
CK1α	123
CK1δ	19.8
CK1ε	26.8
ρ38α ΜΑΡΚ	74.3

Source: MedChemExpress

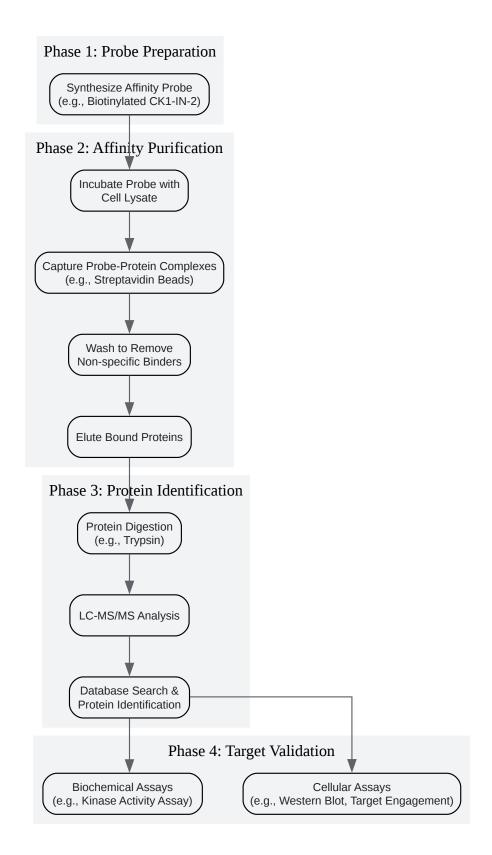
# Experimental Protocols for Target Protein Identification

The identification of protein targets for a small molecule inhibitor like **CK1-IN-2 hydrochloride** typically involves a multi-step approach combining affinity-based purification with mass spectrometry. Below are detailed protocols for a generalized workflow.

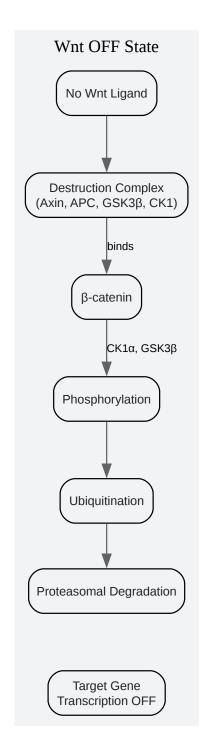
# General Workflow for Kinase Inhibitor Target Identification

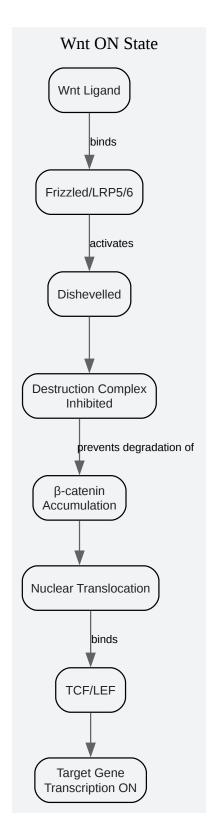
The overall process for identifying the protein targets of a kinase inhibitor is a systematic progression from initial hypothesis to validated interactions.



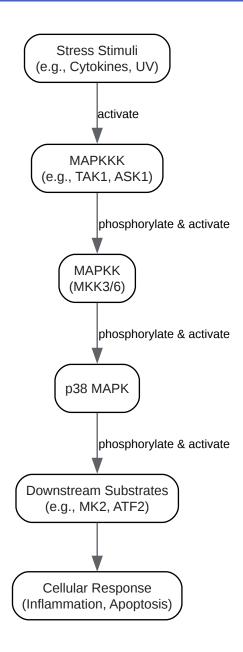












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